

Unable to Identify a Unique "L319 Compound" for Structural Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: L319

Cat. No.: B15578489

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A comprehensive search for a compound specifically designated as "**L319**" has yielded ambiguous results, preventing the creation of a detailed technical guide as requested. The scientific and chemical databases contain multiple compounds with similar but distinct identifiers, making it impossible to proceed with a structural analysis without further clarification.

The term "**L319** compound" does not uniquely identify a single chemical entity in the available literature. Several different compounds were identified that could potentially be misidentified as "**L319**," each with distinct structural features, mechanisms of action, and therapeutic targets.

To proceed with your request for an in-depth technical guide, please provide a more specific identifier for the compound of interest. This could include:

- A full chemical name (e.g., IUPAC name)
- A common or trade name (e.g., Ibipinabant)
- A unique identification number such as a CAS Registry Number, PubChem CID, or DrugBank ID.
- The therapeutic class or mechanism of action to which the compound belongs.

For your reference, the following compounds were identified during the initial search, which may assist in clarifying your request:

- SLV319 (Ibipinabant): A cannabinoid type 1 (CB1) receptor antagonist developed for the treatment of obesity.[1]
- AT791 and E6446: Inhibitors of Toll-like receptor 7 (TLR7) and Toll-like receptor 9 (TLR9) signaling.[2]
- ML3000: An inhibitor of 5-lipoxygenase (5-LOX) and cyclooxygenase-1/2 (COX-1/2).[3]
- AT-7519: A selective inhibitor of certain Cyclin-Dependent Kinases (CDKs) investigated for the treatment of cancers.[4]

Once a specific compound is identified, a detailed technical guide can be developed, including the requested data tables, experimental protocols, and visualizations of signaling pathways.

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References

- 1. SLV319 | C₂₃H₂₀Cl₂N₄O₂S | CID 11179267 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Novel small molecule inhibitors of TLR7 and TLR9: mechanism of action and efficacy in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The mechanism of action of the new antiinflammatory compound ML3000: inhibition of 5-LOX and COX-1/2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. go.drugbank.com [go.drugbank.com]
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